

Allyl Cyclohexanepropionate: A Comprehensive Technical Review

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Compound of Interest

Compound Name: Allyl cyclohexanepropionate

Cat. No.: B1218758

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Allyl cyclohexanepropionate is a synthetic ester recognized for its distinct fruity aroma, reminiscent of pineapple.[1][2] This technical guide provides an in-depth overview of its chemical structure, physicochemical properties, synthesis, and applications. The information is tailored for researchers, scientists, and professionals in drug development, presenting quantitative data in structured tables and detailing experimental methodologies. While primarily utilized in the fragrance and flavor industries, this document also explores its known biological activities and safety profile to assess its broader potential.

Chemical Structure and Identification

Allyl cyclohexanepropionate is chemically known as prop-2-enyl 3-cyclohexylpropanoate.[3] It is a fatty acid ester that is not found in nature.[4] The molecule consists of a cyclohexyl ring attached to a propionate group, which is in turn esterified with an allyl alcohol. This structure imparts a unique combination of fruity and slightly waxy notes.[5][6]

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	prop-2-enyl 3-cyclohexylpropanoate
CAS Number	2705-87-5[3]
Molecular Formula	C ₁₂ H ₂₀ O ₂ [3]
SMILES	C=CCOC(=O)CCC1CCCCC1
InChI	InChI=1S/C12H20O2/c1-2-10-14-12(13)9-8-11-6-4-3-5-7-11/h2,11H,1,3-10H2
InChIKey	TWXUTZNBHUWMKJ-UHFFFAOYSA-N
FEMA Number	2026[3][7]

Physicochemical Properties

Allyl cyclohexanepropionate is a colorless to pale yellow liquid at room temperature.[8] It is characterized by its low solubility in water and good solubility in organic solvents such as ethanol and ether.[2]

Table 2: Physicochemical Data

Property	Value
Molecular Weight	196.29 g/mol [7]
Boiling Point	91 °C @ 1 mmHg[3]
Melting Point	< -20 °C
Density	0.948 g/mL at 25 °C[7]
Refractive Index	n ₂₀ /D 1.460[7]
Solubility in Water	Insoluble[3]
LogP	3.8

Synthesis of Allyl Cyclohexanepropionate

The primary method for synthesizing **allyl cyclohexanepropionate** involves a two-step process starting from cinnamic acid. The first step is the hydrogenation of cinnamic acid to produce 3-cyclohexylpropionic acid, followed by an esterification reaction with allyl alcohol.

Experimental Protocol: Synthesis

Step 1: Hydrogenation of Cinnamic Acid

A detailed experimental protocol for this step is not readily available in the public domain. However, a general procedure would involve the catalytic hydrogenation of cinnamic acid.

- **Reactants:** Cinnamic acid, Hydrogen gas.
- **Catalyst:** Palladium on carbon (Pd/C) is a common catalyst for this type of reaction.
- **Solvent:** A suitable solvent such as ethanol or ethyl acetate.
- **Apparatus:** A high-pressure hydrogenation apparatus (autoclave).
- **General Procedure:** Cinnamic acid is dissolved in the solvent and the catalyst is added. The mixture is then subjected to hydrogen gas under pressure and elevated temperature until the reaction is complete. The catalyst is removed by filtration, and the solvent is evaporated to yield 3-cyclohexylpropionic acid.

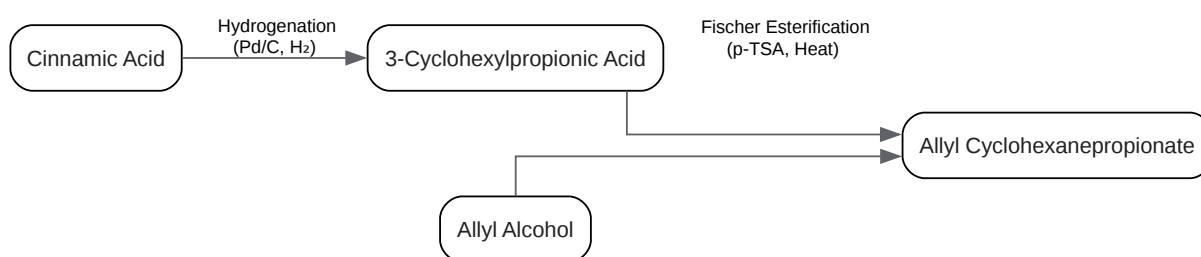
Step 2: Fischer Esterification of 3-Cyclohexylpropionic Acid

- **Reactants:** 3-Cyclohexylpropionic acid, Allyl alcohol.
- **Catalyst:** A strong acid catalyst such as p-toluenesulfonic acid or sulfuric acid.
- **Apparatus:** A three-necked round-bottom flask equipped with a reflux condenser, a thermometer, and a Dean-Stark apparatus or a packed column for azeotropic removal of water.
- **General Procedure:** 3-Cyclohexylpropionic acid and an excess of allyl alcohol are combined in the flask with the acid catalyst. The mixture is heated to reflux. The water produced during the esterification is removed azeotropically with a suitable solvent like toluene to drive the equilibrium towards the product. The reaction progress is monitored by techniques like TLC

or GC. Upon completion, the reaction mixture is cooled, washed with a basic solution to neutralize the acid catalyst, and then with water. The organic layer is dried over an anhydrous salt (e.g., sodium sulfate) and the solvent is removed under reduced pressure. The crude product is then purified by vacuum distillation.

Alternatively, transesterification of methyl cyclohexanepropionate with allyl alcohol can also be employed.

Synthesis Workflow Diagram



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Synthesis of **Allyl Cyclohexanepropionate**.

Applications

The primary application of **allyl cyclohexanepropionate** is in the fragrance and flavor industries due to its persistent, sweet, and fruity pineapple-like aroma.^{[1][5][8]}

- **Fragrance Industry:** It is used as a component in a wide variety of consumer products, including perfumes, cosmetics, personal care items (shampoos, lotions), and household products (air fresheners, cleaning agents).^{[8][9]} It provides a powerful and long-lasting fruity top note.^[4]
- **Flavor Industry:** It is recognized as a flavoring agent by the Flavor and Extract Manufacturers Association (FEMA number 2026).^{[3][10]} It is used to impart pineapple and other fruity notes to beverages, candies, and other food products.^[4]

Biological Activity and Safety

While not developed as a therapeutic agent, some biological activities of **allyl cyclohexanepropionate** have been reported.

- Antimicrobial Activity: Some studies suggest potential antimicrobial properties against certain bacteria and fungi.[11]
- Anti-inflammatory Activity: In vitro studies have indicated potential anti-inflammatory effects. [11]
- Insecticidal Activity: Limited research suggests it may have insecticidal properties.[11]

It is important to note that these are preliminary findings and require further investigation.

Safety Profile:

Allyl cyclohexanepropionate is classified as harmful if swallowed, in contact with skin, or if inhaled, and may cause an allergic skin reaction.[12] Toxicological studies have been conducted to establish its safety for use in consumer products. The Research Institute for Fragrance Materials (RIFM) has published a safety assessment.[12] In vivo, allyl compounds are generally metabolized to mercapturic acid and excreted, while cyclohexylpropionic acid can be aromatized to benzoic acid and excreted as hippuric acid.[4]

Conclusion

Allyl cyclohexanepropionate is a well-characterized synthetic ester with significant commercial applications in the fragrance and flavor sectors. Its synthesis is achieved through established organic chemistry principles, primarily hydrogenation followed by Fischer esterification. While some preliminary biological activities have been noted, its potential in drug development remains unexplored. This technical guide provides a foundational understanding of its chemical and physical properties for researchers and scientists who may wish to investigate this molecule for novel applications. Further research into its biological activities and potential mechanisms of action could unveil new opportunities for this versatile compound.

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